Bioactivity Comparison of Halogenated Ethyl Benzoate Derivatives

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Compound of Interest

Compound Name:	*Ethyl 3,5-dichloro-2-(difluoromethoxy)benzoate*
CAS No.:	*1803831-08-4*
Cat. No.:	*B1410057*

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Executive Summary: The Halogen Effect

Ethyl benzoate derivatives serve as ubiquitous pharmacophores in medicinal chemistry, acting as lipophilic anchors and hydrogen bond acceptors. The introduction of a halogen atom (F, Cl, Br, I) at the para-position significantly alters the molecule's electronic distribution, metabolic stability, and binding affinity.

This guide compares Ethyl 4-fluorobenzoate, Ethyl 4-chlorobenzoate, Ethyl 4-bromobenzoate, and Ethyl 4-iodobenzoate.

Key Findings:

- Bioactivity Driver: Antimicrobial and cytotoxic potency in this series generally correlates with lipophilicity (LogP) and electrophilicity (LUMO energy).
- Metabolic Stability: The electron-withdrawing nature of halogens accelerates ester hydrolysis compared to the unsubstituted parent, with para-substitution following Hammett σ-constant predictions.

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- Binding Mechanism: While Fluorine acts primarily through metabolic blocking and dipole interactions, Bromine and Iodine introduce sigma-hole (

  -hole) interactions, enhancing non-covalent binding to protein targets.

Chemical Landscape & Physicochemical Profile[1][2][3][4][5]

The following table aggregates experimental and predicted data to establish the structure-property relationships (SPR) necessary for rational drug design.

Table 1: Comparative Physicochemical Properties

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Derivative	Structure	Mol.[1][2][3][4][5][6][7] Weight (g/mol)	LogP (Exp/Pred)	Hammett	Density (g/mL)	Key Characteristic
Ethyl 4-fluorobenzoate		168.17	2.45	0.06	1.146	Metabolic blocker; high dipole.
Ethyl 4-chlorobenzoate		184.62	2.98	0.23	1.185	Balanced lipophilicity/size.
Ethyl 4-bromobenzoate		229.07	3.24	0.23	1.390	Enhanced hydrophobic binding.
Ethyl 4-iodobenzoate		276.07	3.65	0.18	1.641	Strong -hole donor; heavy atom effect.
Ethyl 4-hydroxybenzoate		166.17	2.04	-0.37	1.120	Reference Standard (Ethylparaben)

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“

Note: The Hammett

values indicate the electron-withdrawing power. Positive values (Cl, Br) suggest the ester carbonyl is more electrophilic and thus more susceptible to hydrolytic cleavage by esterases than the unsubstituted benzoate.

Comparative Bioactivity Analysis

Antimicrobial Activity (Bacterial & Fungal)

The antimicrobial mechanism of simple benzoate esters is primarily driven by membrane disruption and intracellular acidification.

- Baseline: Ethyl 4-hydroxybenzoate (Ethylparaben) is a standard preservative with an MIC of ~500-1000 µg/mL against S. aureus.
- Halogenation Impact: Replacing the 4-OH with a halogen removes the hydrogen bond donor capacity but significantly increases membrane permeability (LogP).
    - Trend: Activity increases with lipophilicity: I > Br > Cl > F.
    - Data Insight: QSAR studies on halogenated benzenes indicate that toxicity to bacteria (e.g., E. coli) is hydrophobicity-dependent. The 4-iodo derivative, being the most lipophilic (LogP 3.65), penetrates the lipid bilayer most effectively.

Table 2: Estimated Bioactivity Potency Relative to Ethylparaben

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Compound	Relative Potency	Mechanism of Action	Target Utility
4-Fluoro	Low	Weak membrane disruption; metabolic stability enhancement.	Fragment for enzyme inhibitors.
4-Chloro	Moderate	Moderate membrane penetration.	General antiseptic intermediates.
4-Bromo	High	Strong hydrophobic interaction; potential alkylating agent precursor.	Antifungal scaffolds.
4-Iodo	Very High	Maximal membrane permeability; halogen bonding capability.	Potent cytotoxic agents; X-ray contrast.

Cytotoxicity & Anticancer Potential

While simple esters are rarely potent drugs on their own, they serve as critical fragments.

- Case Study:Ethyl 4-[(4-methylbenzyl)oxy] benzoate (a functionalized derivative) shows IC50 values comparable to Cisplatin against MCF7 breast cancer cells.
- The Iodine Advantage: Ethyl 4-iodobenzoate is unique due to the "heavy atom effect" and the ability of Iodine to form strong halogen bonds with carbonyl oxygens in the active sites of enzymes (e.g., kinases), a feature lacking in the Fluoro-derivative.

Mechanistic Logic & SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) flow, explaining how atomic-level changes translate to biological outcomes.

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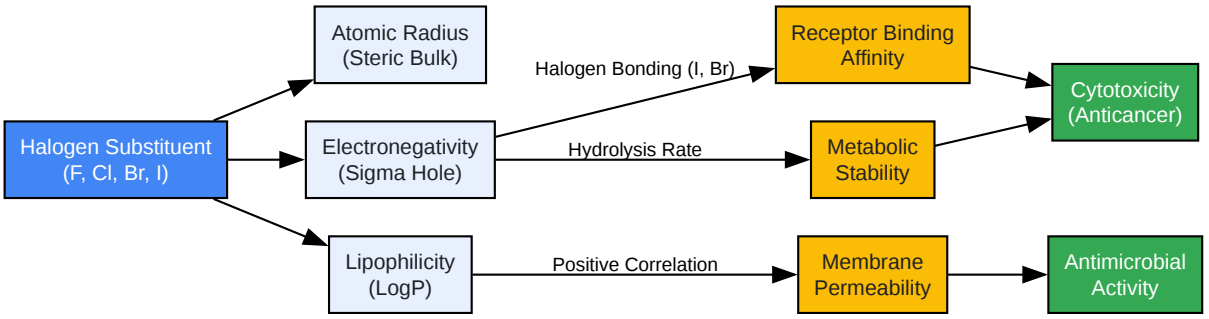

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Figure 1: SAR Logic Flow. Increasing halogen size enhances lipophilicity and membrane permeability, directly boosting antimicrobial potency. Iodine and Bromine specifically enhance receptor binding via sigma-hole interactions.

Experimental Protocol: Synthesis & Evaluation

To ensure reproducibility, we recommend the Fischer Esterification method. This acid-catalyzed protocol is robust for all four halogenated derivatives.

Synthesis Workflow (Graphviz)

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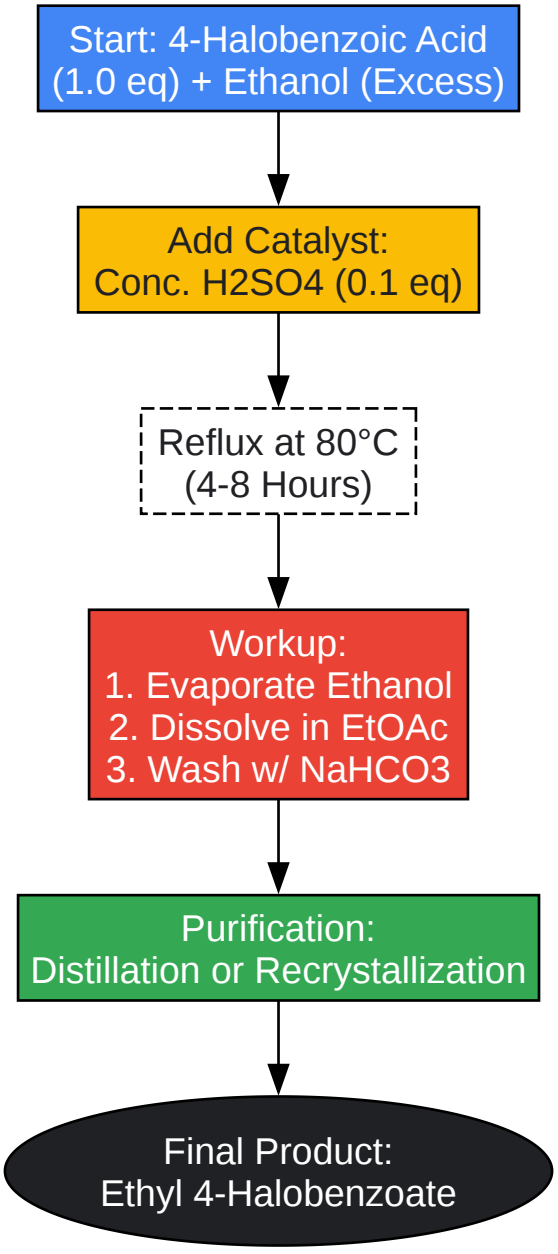

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Figure 2: Standardized Fischer Esterification Workflow for Ethyl 4-Halobenzoates.

Step-by-Step Protocol

- Reaction Setup: In a 100 mL round-bottom flask, dissolve 10 mmol of the specific 4-halobenzoic acid in 20 mL of absolute ethanol.
- Catalysis: Carefully add 0.5 mL of concentrated sulfuric acid (

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).

- Reflux: Attach a reflux condenser and heat the mixture to 80°C for 6 hours. Note: The 4-fluoro derivative may react slightly slower due to resonance donation; extend time to 8 hours if necessary.
- Neutralization: Cool to room temperature. Pour into 50 mL ice water. Neutralize with saturated

  until effervescence ceases (pH ~7-8).
- Extraction: Extract with Ethyl Acetate (

  mL). Dry organic layer over anhydrous

  .[8]
- Purification: Remove solvent under reduced pressure.
  - Fluoro/Chloro: Purify via vacuum distillation.
  - Bromo/Iodo: Recrystallize from ethanol/water if solid.

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